

A Technical Whitepaper for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Humic acid sodium salt*

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Humic Acid Sodium Salt: A Principal Component of Humic Substances

Abstract

Humic acid sodium salt, a major constituent of humic substances, is a complex supramolecular aggregate of naturally occurring organic compounds formed from the decomposition of plant and microbial residues.^[1] Characterized by a rich assembly of functional groups, including carboxyl, phenolic, and quinone moieties, it exhibits a wide range of biological activities.^{[1][2][3]} This technical guide provides an in-depth review of the physicochemical properties, extraction and characterization methodologies, and biological mechanisms of **humic acid sodium salt**. It details its anti-inflammatory, antioxidant, and antiviral properties, presenting relevant signaling pathways and experimental protocols. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in the field of drug development exploring the therapeutic potential of this complex natural biopolymer.

Introduction to Humic Substances and Humic Acid Sodium Salt

Humic substances (HS) are the primary organic components of soil, peat, and natural waters, resulting from the humification of organic matter.^[4] They are categorized into three main fractions based on their solubility in acidic and alkaline solutions: humic acid (HA), fulvic acid

(FA), and humin.[5] Humic acid is insoluble in acidic conditions (pH < 2) but soluble at higher pH values.[5]

Humic acid sodium salt is the sodium salt form of humic acid and is a principal component of humic substances.[6][7][8] It is a complex mixture of various acids and is considered a multifunctional polymer compound due to the presence of active groups like hydroxyl and carboxyl groups.[2][9] Its structure is not that of a single, defined molecule but rather a heterogeneous assembly of polycyclic aromatic cores, polysaccharides, proteins, and phenols.[10] This structural complexity underlies its diverse biological activities and potential applications in medicine and pharmacology.

Physicochemical Properties

The properties of **humic acid sodium salt** can vary depending on its source and method of extraction.[11] However, some general characteristics are consistently reported. It is typically a black, amorphous, crystalline powder that is soluble in water.[8][12][13] The molecular weight is highly variable, ranging from thousands to hundreds of thousands of Daltons (2 kDa - 500 kDa).[10]

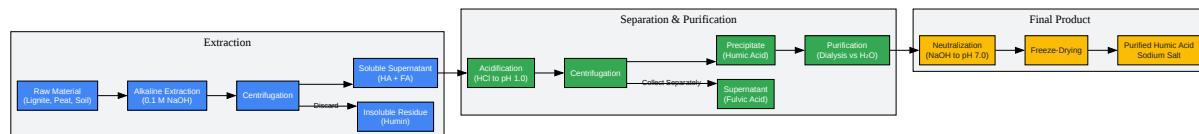
Table 1: Physicochemical Properties of Humic Acid Sodium Salt

Property	Value / Description	References
CAS Number	68131-04-4	[6][14]
Appearance	Black crystalline powder	[8][13]
Core Molecular Formula	C ₉ H ₈ Na ₂ O ₄	[6][10]
Core Molecular Weight	226.14 g/mol	[6]
Polymer Molecular Weight	2,000 - 500,000 Da	[10]
Solubility	Soluble in water; pH of aqueous solution is typically 8.0-9.0	[2][12]
Key Functional Groups	Carboxyl, Phenolic, Hydroxyl, Quinone, Methoxy, Thiol	[1][2][3]
Hygroscopic Growth	Mass growth factor of 1.87 ± 0.02 at 90% relative humidity	[14]

Extraction, Purification, and Characterization

Extraction and Purification Workflow

The standard method for extracting humic substances is based on their differential solubility. The International Humic Substances Society (IHSS) has established a widely accepted protocol.[15][16] The process generally involves an alkaline extraction to solubilize humic and fulvic acids, followed by acidification to precipitate the humic acid fraction. This is then neutralized to produce the sodium salt.



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Workflow for **Humic Acid Sodium Salt** Extraction.

Experimental Protocol: IHSS Method for Humic Acid Extraction

This protocol is adapted from the standard International Humic Substances Society (IHSS) method.[\[15\]](#)[\[16\]](#)

- Pre-treatment: Air-dry the source material (e.g., soil) and sieve to pass a 2-mm mesh. Equilibrate the sample to a pH between 1.0 and 2.0 with 1 M HCl.
- Alkaline Extraction: Add 0.1 M NaOH to the neutralized residue under a nitrogen (N₂) atmosphere to achieve a final extractant-to-sample ratio of 10:1. Shake intermittently for at least 4 hours.
- Separation of Humin: Allow the suspension to settle overnight. Separate the supernatant, which contains the dissolved humic and fulvic acids, by centrifugation.
- Precipitation of Humic Acid: Acidify the supernatant to pH 1.0 with 6 M HCl while stirring constantly. Allow the precipitate to settle for 12-16 hours.
- Separation of Humic and Fulvic Acids: Centrifuge to separate the humic acid (precipitate) from the fulvic acid (supernatant).
- Purification: Re-dissolve the humic acid precipitate in a minimum volume of 0.1 M KOH. Add solid KCl to achieve a 0.3 M K⁺ concentration and centrifuge at high speed to remove suspended solids. Re-precipitate the humic acid with 6 M HCl to pH 1.0.
- Desalination: Suspend the precipitate in an HCl/HF solution to remove mineral content. Transfer the acid-free precipitate to a dialysis tube and dialyze against distilled water until the water gives a negative test for Cl⁻ with silver nitrate.
- Neutralization and Drying: Neutralize the purified humic acid with NaOH to obtain the sodium salt. Freeze-dry the final product to yield a black powder.[\[17\]](#)

Characterization Methods

A suite of analytical techniques is employed to characterize the complex structure of **humic acid sodium salt**:

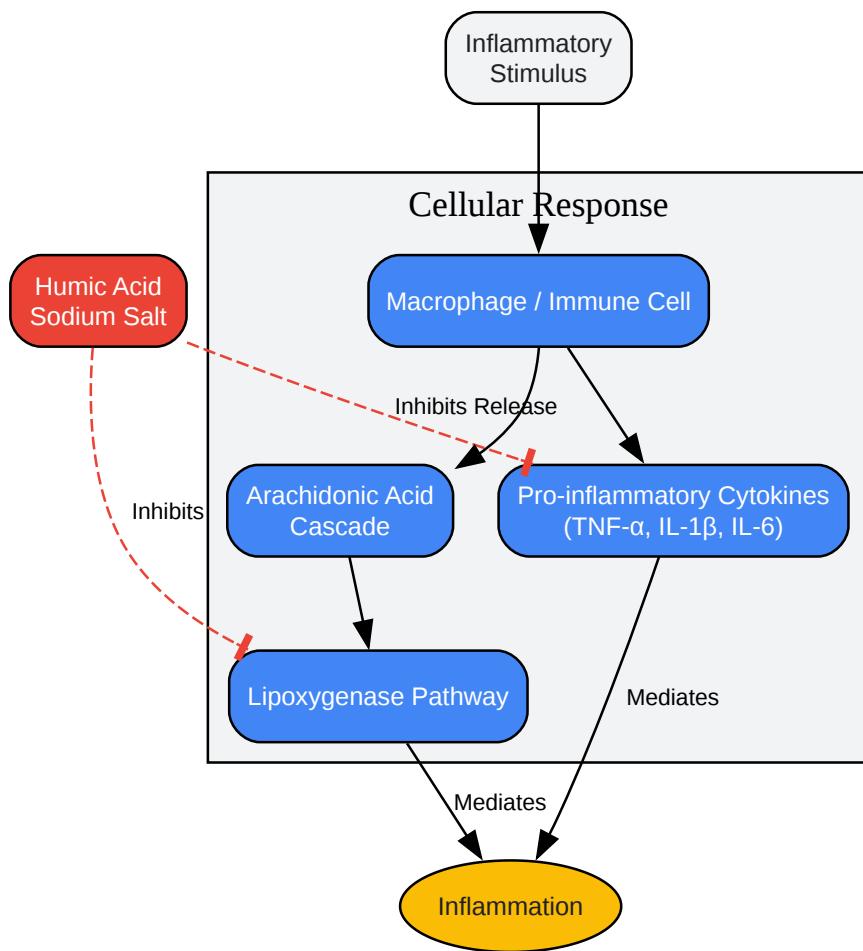
- Spectroscopy: Fourier-Transform Infrared (FTIR) and Nuclear Magnetic Resonance (¹³C-NMR) spectroscopy are used to identify functional groups and the proportion of aromatic and aliphatic structures.[5][16]
- Elemental Analysis: Determines the percentage content of Carbon, Hydrogen, Nitrogen, and Oxygen.[16]
- Chromatography: High-Performance Size-Exclusion Chromatography (HPSEC) is used to determine the molecular weight distribution.[18]

Biological Activities and Mechanisms of Action

Humic acid sodium salt exhibits a remarkable range of biological activities, making it a subject of interest for therapeutic applications. These properties are largely attributed to its complex polyphenolic structure and the abundance of negatively charged functional groups. [11][19]

Anti-inflammatory and Immunomodulatory Effects

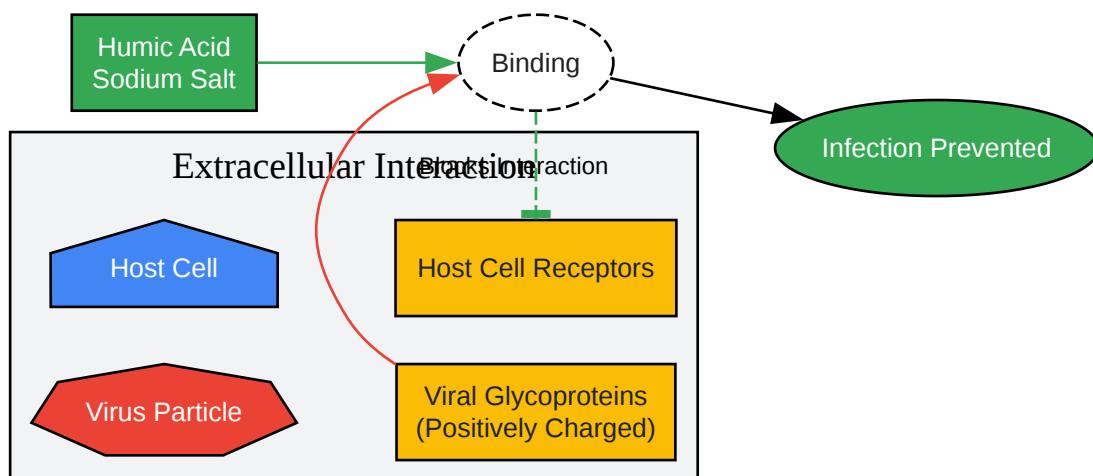
Humic acid sodium salt demonstrates significant anti-inflammatory properties.[3][20] The mechanism involves the modulation of cytokine production and the inhibition of key inflammatory pathways.[19] It can suppress the formation of edema and has been shown to inhibit the lipoxygenase pathway within the arachidonic acid cascade.[19] Studies show it can reduce the release of pro-inflammatory cytokines such as Interleukin-1 β (IL-1 β), Interleukin-6 (IL-6), and Tumor Necrosis Factor- α (TNF- α).[18][19] Furthermore, it has an excitatory effect on the reticuloendothelial system, enhancing non-specific immune functions.[21]

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Anti-inflammatory Mechanism of Humic Acid Sodium Salt.

Antiviral Activity

A significant body of research highlights the broad-spectrum antiviral activity of humic acid.^[22] ^[23]^[24] The primary mechanism is extracellular; the polyanionic structure of humic acid binds to positively charged glycoproteins on the viral envelope.^[11] This interaction blocks the virus's ability to attach to and penetrate host cells, effectively halting the infection at its earliest stage.^[11]^[23]^[25] This activity has been demonstrated against a wide range of viruses, including Herpes Simplex Virus (HSV), Human Immunodeficiency Virus (HIV), Influenza viruses, and coronaviruses.^[11]^[22]



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*Antiviral Mechanism of **Humic Acid Sodium Salt**.*

Antioxidant Properties

The phenolic and quinone groups within the humic acid structure confer potent antioxidant properties.^[3] These groups can act as scavengers of reactive oxygen species (ROS), mitigating cellular damage caused by oxidative stress.^[19] Studies on plants under salt stress have shown that humic acid treatment can significantly lower levels of oxidative damage markers like malondialdehyde (MDA) and strengthen the plant's antioxidant defense system.^[1] ^[26]^[27] In animal models of cerebral ischemia and spinal cord injury, humic acid administration decreased MDA levels while increasing levels of antioxidant enzymes like superoxide dismutase.^[3]

Table 2: Summary of Key Biological Activities

Biological Activity	Mechanism of Action	Key Findings	References
Anti-inflammatory	Inhibition of pro-inflammatory cytokines (TNF- α , IL-1 β , IL-6); Inhibition of lipoxygenase pathway.	Suppresses edema formation; Modulates immune cell function.	[3][18][19][21]
Antiviral	Binds to viral envelope glycoproteins, blocking viral attachment and entry into host cells.	Broad-spectrum activity against enveloped DNA and RNA viruses (e.g., HIV, HSV, Influenza).	[11][22][23][24]
Antioxidant	Scavenges reactive oxygen species (ROS); Enhances activity of antioxidant enzymes (e.g., SOD).	Reduces oxidative stress markers (e.g., malondialdehyde) in cellular and animal models.	[1][3][19][26]
Wound Healing	Activates the Transforming Growth Factor Beta (TGF- β) signaling pathway.	Increases wound contraction and hydroxyproline levels in treated tissues.	[19]
Chelating Agent	Carboxyl and phenolate groups form stable complexes with heavy metal ions.	Can be used for detoxification and environmental remediation.	[8][9][28]

Applications in Drug Development

The unique properties of **humic acid sodium salt** present several opportunities in drug development. An estimated 50% of all drugs are administered as salts to improve their physicochemical properties.[29]

- Novel Therapeutic Agent: Its inherent anti-inflammatory, antiviral, and antioxidant activities make it a candidate for direct therapeutic use in a variety of conditions.[19][20]
- Drug Delivery Vehicle: The ability of humic acid to form complexes with other drug molecules is a promising area of research.[30] This interaction, driven by charged groups, could be harnessed to develop novel drug delivery systems that improve the stability, solubility, or bioavailability of existing drugs.[30]
- Phototheranostics: Recent research has explored sodium humate as a phototheranostic agent. It exhibits a high photothermal conversion efficiency, making it suitable for light-induced photoacoustic imaging and photothermal cancer therapy with low toxicity.[31]

Conclusion and Future Directions

Humic acid sodium salt is a complex and multifunctional natural polymer with significant, well-documented biological activities. Its role as an anti-inflammatory, antioxidant, and antiviral agent provides a strong foundation for its exploration in therapeutic contexts. The ability to extract and purify this substance from abundant natural sources like lignite adds to its appeal. [14]

For drug development professionals, **humic acid sodium salt** represents a versatile platform. Future research should focus on elucidating more detailed structure-activity relationships, standardizing preparations to ensure reproducibility, and conducting rigorous preclinical and clinical trials to validate its therapeutic efficacy and safety. Its potential as a drug delivery vehicle and a phototheranostic agent warrants further investigation, which could expand the application of this traditional substance into cutting-edge biomedical fields.[31]

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